

Cobalt(II) Nitrate Hexahydrate: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Cobalt(II) nitrate hexahydrate

Cat. No.: B7880970

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **Cobalt(II) nitrate hexahydrate**. It is intended to equip laboratory personnel, researchers, and professionals in the drug development field with the necessary knowledge to handle this chemical safely and effectively. The information presented is collated from various safety data sheets and toxicological assessments.

Hazard Identification and Classification

Cobalt(II) nitrate hexahydrate is a red to brown crystalline solid that is highly soluble in water. [1] It is classified as a hazardous substance with multiple health and physical hazards.

GHS Classification:

- Oxidizing Solids: Category 2[1][2][3]
- Acute Toxicity, Oral: Category 4[2][3]
- Serious Eye Damage/Eye Irritation: Category 1[3][4]
- Respiratory Sensitization: Category 1[2][3]
- Skin Sensitization: Category 1[2]

- Germ Cell Mutagenicity: Category 2[2][5]
- Carcinogenicity (inhalation): Category 1B[2][4][5]
- Reproductive Toxicity: Category 1B[2][5]
- Specific Target Organ Toxicity (Repeated Exposure): May cause damage to lungs through prolonged or repeated exposure.[6][7]
- Hazardous to the Aquatic Environment, Acute and Chronic: Category 1[2][5]

Hazard Statements:

- H272: May intensify fire; oxidizer.[2][3][6][8]
- H302: Harmful if swallowed.[2][6][8]
- H317: May cause an allergic skin reaction.[2][6][8]
- H318: Causes serious eye damage.[3][4][6]
- H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.[2][6][8]
- H341: Suspected of causing genetic defects.[2][6][8]
- H350i: May cause cancer by inhalation.[4][6]
- H360FD: May damage fertility. May damage the unborn child.[6]
- H373: May cause damage to lungs through prolonged or repeated exposure.[6][7]
- H410: Very toxic to aquatic life with long lasting effects.[2][6][8]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Cobalt(II) nitrate hexahydrate** is provided in the table below.

Property	Value
Chemical Formula	<chem>Co(NO3)2·6H2O</chem>
Molecular Weight	291.03 g/mol [9]
Appearance	Red to brown solid [1]
Odor	Odorless [1]
Melting Point	55-56 °C (decomposes) [9][10]
Boiling Point	Decomposes at 74 °C [9]
Solubility	Easily soluble in cold and hot water [9]
Specific Gravity	1.88 g/cm³ [9]
pH	Not available
Vapor Pressure	Not applicable [9]
Vapor Density	Not applicable [9]
Auto-ignition Temperature	Not available [9]

Toxicological Data

Cobalt(II) nitrate hexahydrate exhibits acute and chronic toxicity. The available quantitative toxicological data is summarized below.

Endpoint	Value	Species	Method
LD50 (Oral)	691 mg/kg [9][11]	Rat	Similar to OECD Test Guideline 401 [2]
LD50 (Oral, anhydrous)	434 mg/kg [4][7][10]	Rat	ECHA [4][7]

Experimental Protocols

Acute Oral Toxicity (LD50) Determination

The oral LD50 value of 691 mg/kg for **Cobalt(II) nitrate hexahydrate** in rats was determined in a study conducted similarly to the OECD Test Guideline 401 (Acute Oral Toxicity).[2] Although this guideline has been replaced, the fundamental methodology involves the administration of the substance in graduated doses to several groups of experimental animals.

Methodology Overview:

- Test Animals: Healthy, young adult rats of a single strain are used.
- Dosage: At least three dose levels are chosen, with the aim of identifying a dose that causes no mortality, a dose that causes 100% mortality, and one or more intermediate doses.
- Administration: The substance is administered orally by gavage in a single dose.
- Observation: Animals are observed for mortality, clinical signs of toxicity, and body weight changes for a period of 14 days.
- Data Analysis: The LD50, the dose that is lethal to 50% of the test animals, is calculated using statistical methods.

Skin Sensitization Testing

Cobalt and its compounds are known skin sensitizers. The potential for a substance to cause skin sensitization is typically evaluated using in vivo methods such as the Guinea Pig Maximization Test (GPMT), the Buehler test, or the murine Local Lymph Node Assay (LLNA).

Methodology Overview (Guinea Pig Maximization Test - GPMT):

- Induction Phase:
 - Intradermal injections of the test substance, with and without an adjuvant (e.g., Freund's Complete Adjuvant), are administered to the scapular region of guinea pigs.
 - One week later, a topical application of the test substance is applied to the same area.
- Challenge Phase:

- Two weeks after the induction phase, a non-irritating concentration of the test substance is applied topically to a naive site on the animals.
- Evaluation: The skin reactions at the challenge site are observed and scored for erythema and edema at 24 and 48 hours after patch removal. A substance is classified as a sensitizer if a significant number of test animals show a positive response compared to a control group.

Handling and Storage

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably under a chemical fume hood.
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[8]
- Skin Protection:
 - Wear nitrile or rubber gloves.[6][8]
 - Wear a protective suit that covers the entire body.[8]
- Respiratory Protection:
 - For work that may generate dust, use an approved respirator with a particulate filter.[3]
 - In case of inadequate ventilation, wear respiratory protection.[1]

Safe Handling Practices

- Avoid contact with skin and eyes.[2]
- Avoid the formation of dust and aerosols.[2][8]
- Keep away from heat, sparks, open flames, and other ignition sources.[2][8]

- Keep away from combustible materials.[2][8]
- Do not eat, drink, or smoke when using this product.[2][6][8]
- Wash hands thoroughly after handling.[2][6]
- Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[2][6][8]

Storage

- Store in a cool, dry, and well-ventilated area in tightly closed containers.[6][8]
- Store locked up.[2][6]
- Store away from flammable substances, reducing agents, organic materials, and metal powders.[8]

Emergency Procedures

First-Aid Measures

- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If breathing is difficult, provide oxygen. Seek immediate medical attention.[8][9]
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. If skin irritation or a rash occurs, seek medical attention.[2][8][9]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[8][9]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison center or doctor/physician if you feel unwell.[2][8]

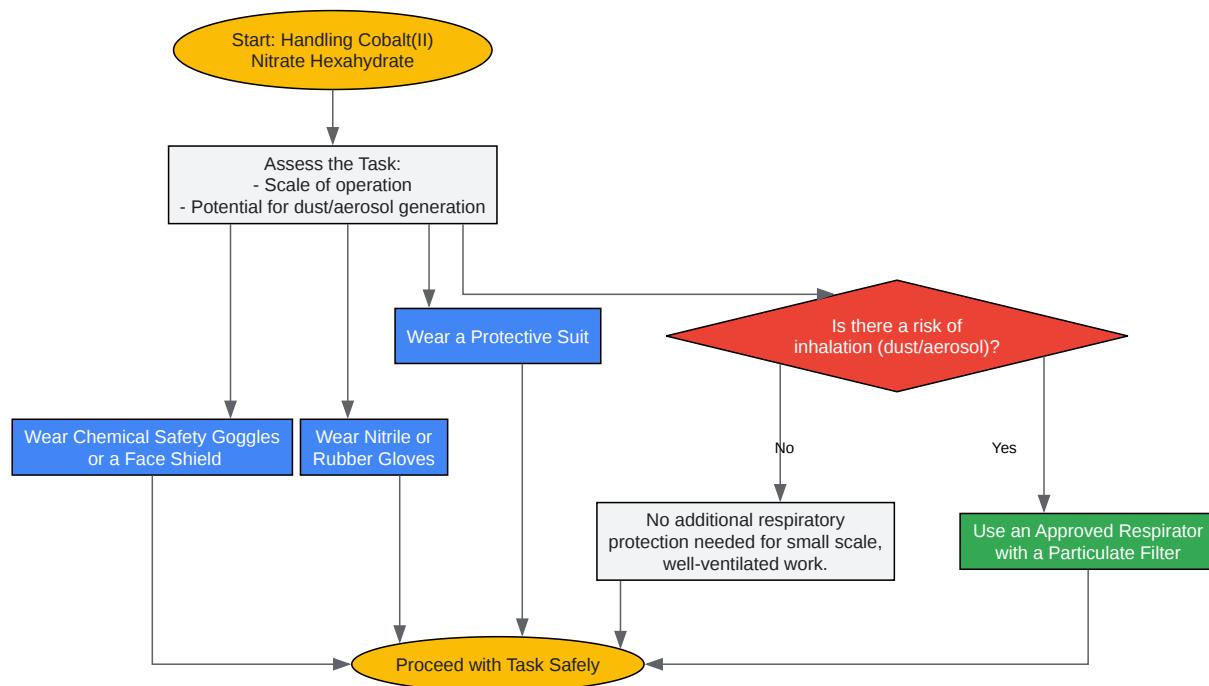
Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2][3]
- Unsuitable Extinguishing Media: Do not use a heavy water stream.[3]
- Specific Hazards: As an oxidizer, it can intensify fire.[2][3][6][8] Hazardous decomposition products include nitrogen oxides and cobalt oxides.[8]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective clothing.[6][8]

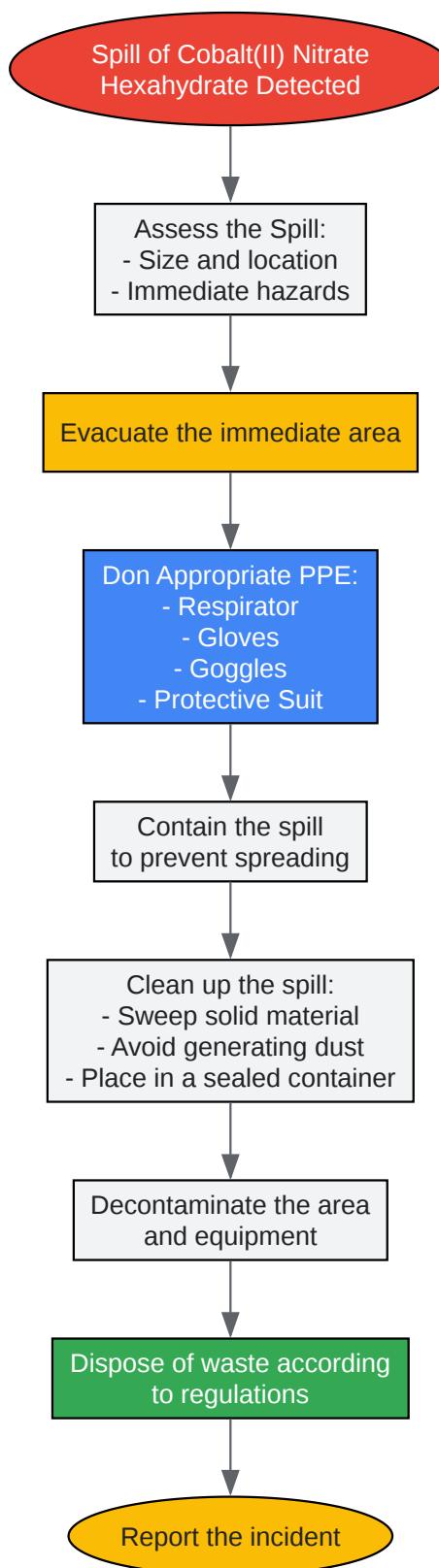
Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment. Avoid breathing dust. Ensure adequate ventilation.[2]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains or waterways.[2]
- Containment and Cleaning: Sweep up the spilled material and place it in a suitable container for disposal. Avoid generating dust.[8]

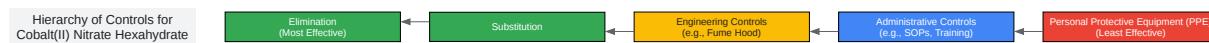
Visualizations

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Caption: Personal Protective Equipment (PPE) Selection Workflow.

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Caption: Spill Response Flowchart.



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Caption: Hierarchy of Controls for Minimizing Exposure.

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